

Application Notes and Protocols: 3-(Methylthio)propanal as a Chemical Intermediate

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Compound of Interest

Compound Name: 2-Methylmercapto-propionaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-(Methylthio)propanal (MTP), also known as methional, is a versatile chemical intermediate with significant applications in the synthesis of essential amino acids, flavor compounds, and other fine chemicals. This document provides detailed application notes and experimental protocols for the synthesis and utilization of MTP, targeting professionals in research, development, and drug discovery.

Physicochemical Properties and Spectroscopic Data

3-(Methylthio)propanal is a colorless to amber liquid with a potent, characteristic odor.^[1] It is slightly soluble in water and miscible with many organic solvents.^[1]

Table 1: Physicochemical Properties of 3-(Methylthio)propanal

Property	Value	Reference
CAS Number	3268-49-3	[2]
Molecular Formula	C4H8OS	[2]
Molecular Weight	104.17 g/mol	[1][2]
Boiling Point	165-166 °C	
Density	1.043 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.483	
Flash Point	74 °C	

Table 2: Spectroscopic Data for 3-(Methylthio)propanal

Spectroscopy	Data	Reference
¹ H NMR	Available	[3]
¹³ C NMR (100.54 MHz, CDCl ₃)	δ (ppm): 200.61, 43.21, 26.43, 15.50	[1]
Mass Spectrum	Molecular Ion (m/z): 104	[3]
IR Spectrum	Available	[3]

Applications as a Chemical Intermediate

3-(Methylthio)propanal serves as a crucial precursor in several synthetic pathways.

Synthesis of D,L-Methionine and Methionine Analogs

MTP is a key intermediate in the industrial synthesis of D,L-methionine, an essential amino acid widely used as a supplement in animal feed.[4][5] It is also used to produce 2-hydroxy-4-(methylthio)butanoic acid (HMTBA), a common methionine substitute.[4][5] The synthesis proceeds through the formation of 2-hydroxy-4-(methylthio)butanenitrile (MMP-cyanohydrin).[4]

Flavor and Fragrance Industry

MTP itself is a potent flavor compound, known for its cooked potato-like aroma, and is used in small quantities as a flavoring agent.[1][6] It is also a product of the Strecker degradation of methionine, a reaction that contributes to the flavor profile of many cooked foods.[2][7]

Fine Chemical Synthesis

MTP is utilized as a reactant in various organic reactions, including:

- Oxidative coupling and chemoselective oxidation[7]
- Intermolecular alkyne hydroacylation reactions[7]
- Oxidation of sulfides to sulfoxides[7]

Experimental Protocols

Synthesis of 3-(Methylthio)propanal (MTP)

This protocol is based on the catalytic addition of methyl mercaptan to acrolein.[4]

Materials:

- Acrolein
- Methyl mercaptan
- Catalyst (e.g., pyridine, triethylamine, or a heterogeneous polymer-bound base)[4]
- Reaction medium (e.g., pre-existing MTP)[4]
- Inert gas (e.g., nitrogen)

Procedure:

- Set up a reactor equipped with a stirrer, cooling system, and inlets for reactants and inert gas.
- Charge the reactor with the reaction medium (liquid MTP) and the catalyst.[4]

- Purge the reactor with an inert gas.
- Continuously feed liquid acrolein and methyl mercaptan into the reactor while maintaining the desired temperature and pressure. The reaction can be carried out batchwise or continuously.[4]
- Monitor the reaction progress by analyzing the concentration of reactants.
- Once the reaction is complete, the crude MTP is purified by distillation to remove the catalyst and any by-products.[4]

Quantitative Data:

- Yields can be quantitative depending on the specific process and catalyst used.[8]

Synthesis of 2-Hydroxy-4-(methylthio)butanenitrile (MMP-Cyanohydrin) from MTP

This intermediate is crucial for the synthesis of methionine and its analogs.[9]

Materials:

- 3-(Methylthio)propanal (MTP)
- Hydrogen cyanide (HCN)
- Ammonia (can be present in the HCN gas mixture)[9]
- Catalyst (the same catalyst from MTP synthesis can often be used)[4]

Procedure:

- The crude MTP from the previous step can be used directly without purification.[4]
- Introduce a gas mixture of hydrogen cyanide and ammonia into the liquid MTP.[8][9] This can be performed in an absorption tower to ensure efficient mixing.[8]
- The reaction is typically rapid. Monitor the formation of MMP-cyanohydrin.

- The resulting product mixture containing MMP-cyanohydrin can be used in the subsequent steps for methionine synthesis.

Quantitative Data:

- The molar ratio of ammonia to HCN in the gas mixture can range from 0.06 to 0.99.[9]

Formation of MTP via Strecker Degradation of Methionine (Illustrative)

This reaction is fundamental in food chemistry and demonstrates a key transformation involving MTP.

Materials:

- Methionine
- A dicarbonyl compound (e.g., formed during sugar fragmentation in food)
- Solvent (e.g., water, in a food matrix model)

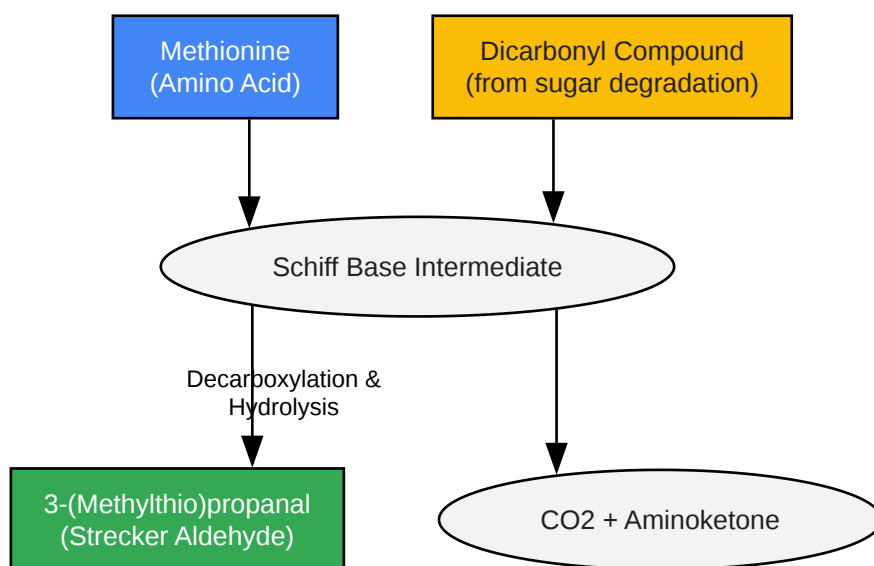
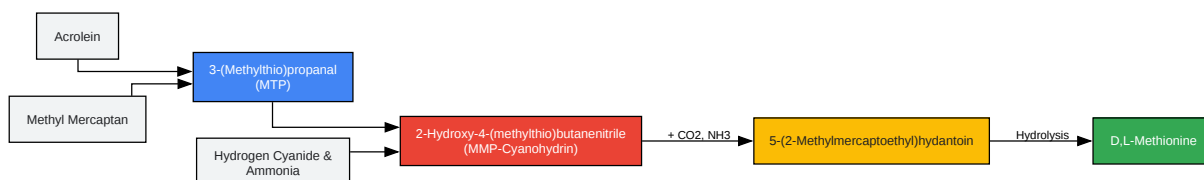
Procedure:

- Dissolve methionine and a dicarbonyl compound in the solvent.
- Heat the mixture. The Strecker degradation will proceed, leading to the formation of 3-(methylthio)propanal.
- The volatile MTP can be detected by gas chromatography-olfactometry.

Quantitative Data:

- The yield of MTP is highly dependent on the specific reactants, temperature, and matrix conditions.

Visualized Workflows and Pathways



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